

Biochemical Properties and Inhibitor Specifications

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Compound Focus: Sodium orthovanadate

CAS No.: 13721-39-6

Cat. No.: S591899

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Sodium orthovanadate (Na_3VO_4) acts as a **competitive inhibitor** for a range of enzymes by mimicking the phosphate anion [1]. It is a white, water-soluble powder with a molecular weight of 183.91 g/mol [2] [3] [1].

The table below summarizes its key inhibitory targets and the required stock solution concentration for use in lysis buffers.

Property	Specification
Molecular Formula	Na_3VO_4 [3] [1] [4]
Molecular Weight	183.91 g/mol [3] [1] [4]
Solubility in Water	22.17 g/100 mL (approx. 1.2 M) [1]
Primary Targets	Protein tyrosine phosphatases, Alkaline phosphatases, ATPases (e.g., Na^+ , K^+ -ATPase) [3] [1] [4]
Nature of Inhibition	Competitive, irreversible [3]
Cell Permeability	No [3]
Final Working Concentration in Lysis Buffer	1 mM [5]

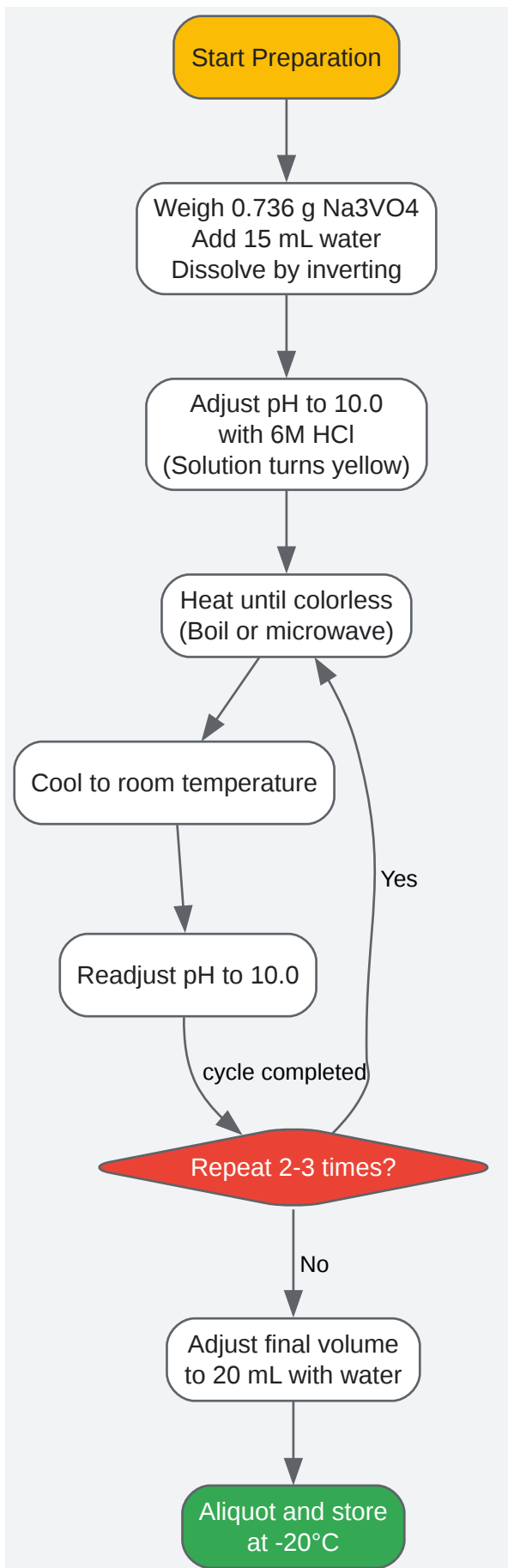
Property	Specification
Common Stock Concentration	0.2 M (200 mM) [6]

Detailed Protocol for 0.2 M Stock Solution Preparation

This protocol yields a 100x concentrated stock solution (0.2 M) for use in cell lysis buffers [6]. The activation process is critical to depolymerize inactive vanadate oligomers into the active monomeric form [1].

- **Objective:** Prepare 20 mL of 0.2 M **Sodium Orthovanadate**.
- **Principle:** A simple aqueous solution of orthovanadate contains multiple ionic species. The active inhibitor is the monomeric orthovanadate ion, which is most stable at a high pH (around 10). The cycle of boiling and pH adjustment ensures the conversion of various oligomeric forms (like decavanadate) into the active monomer [1] [7].
- **Requirements:**
 - **Reagents:** **Sodium orthovanadate** powder (0.736 g), 6M Hydrochloric acid (HCl), Deionized water [6].
 - **Equipment & Disposables:** 50 mL screw-cap conical tube, micropipette and tips, boiling water bath or microwave oven [6].

The preparation workflow involves a cycle of dissolution, pH adjustment, and heating to activate the inhibitor, which can be visualized as follows:



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Step-by-Step Instructions:

- **Dissolve:** Weigh 0.736 g of **sodium orthovanadate** and transfer it to a 50 mL polypropylene tube. Add 15 mL of Milli-Q water. Cap the tube tightly and dissolve the powder by inverting it several times. It should dissolve within a few minutes [6].
- **Initial pH Adjustment:** The initial pH will be very high (around 13.5). Adjust the pH to 10.0 by adding 6M HCl dropwise (approximately 10 μ L at a time), mixing the contents by shaking after each addition. The solution will turn yellow as you add the acid [6].
- **Heat to Activate:** Heat the solution in a boiling water bath or microwave until it becomes colorless.
 - **Boiling water bath:** Place the tube in the bath until the solution turns colorless.
 - **Microwave:** Heat in 5-second cycles at 800-1000 W, checking the color and releasing pressure each time. This may take 15-20 seconds total [6].
- **Cool and Readjust:** Cool the solution to room temperature under running tap water. The pH will have shifted; readjust it to 10.0 with 6M HCl [6].
- **Repeat Cycle:** Repeat the heating and pH adjustment cycle 2-3 more times until the solution remains colorless and the pH stabilizes at 10.0 after cooling [5] [6].
- **Final Volume and Storage:** Adjust the final volume to 20 mL with Milli-Q water and mix well. Aliquot the solution into small volumes (e.g., 0.5 mL or 1.0 mL) and store at -20°C . Discard any aliquot if it turns yellow [5] [6].

Applications and Usage in Research

Sodium orthovanadate is crucial in research where preserving protein phosphorylation is critical.

- **Cell Lysis for Western Blotting:** It is a standard component of RIPA and other lysis buffers to prevent protein dephosphorylation during cell extraction. The typical final concentration in the lysis buffer is **1 mM** [5].
- **Studying Phosphorylation-Dependent Signaling:** By inhibiting phosphatases, it helps in studying the phosphorylation status of proteins involved in signal transduction, apoptosis, and cell cycle regulation [8] [4].
- **Diabetes Research:** It has been used in assays for insulin receptor kinase dephosphorylation due to its insulin-mimetic properties [4].

Critical Notes for Researchers

- **Activation is Essential:** Using unactivated (yellow) **sodium orthovanadate** solution will be ineffective, as the active species is the colorless monomeric orthovanadate stabilized at high pH [1] [6].
- **Reversibility of Inhibition:** The inhibitory effect of orthovanadate can be reversed by dilution or the addition of the chelating agent EDTA [1].
- **Safety Precautions:** **Sodium orthovanadate** is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation. Always use appropriate personal protective equipment (lab coat, gloves, goggles) in a fume hood, especially when handling HCl during preparation [2] [3].

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